

1,1,2,2-Tetrachloroethane-d2 chemical structure and formula.

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Compound of Interest

Compound Name: 1,1,2,2-Tetrachloroethane-d2

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An In-depth Technical Guide to 1,1,2,2-Tetrachloroethane-d2

This technical guide provides a comprehensive overview of **1,1,2,2-Tetrachloroethane-d2**, a deuterated solvent primarily utilized in Nuclear Magnetic Resonance (NMR) spectroscopy. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis, offering detailed information on its chemical structure, properties, and applications.

Chemical Structure and Formula

1,1,2,2-Tetrachloroethane-d2 is the deuterated isotopologue of 1,1,2,2-tetrachloroethane, where the two hydrogen atoms are replaced with deuterium. This substitution is critical for its application in ^1H NMR spectroscopy, as deuterium is "silent" in the proton NMR spectrum, thus preventing solvent-signal interference.

- Chemical Formula: $\text{C}_2\text{D}_2\text{Cl}_4$ or $\text{C}_2\text{Cl}_4\text{D}_2$.[\[1\]](#)[\[2\]](#)
- Linear Formula: $\text{Cl}_2\text{CDCDCl}_2$.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- IUPAC Name: 1,1,2,2-tetrachloro-1,2-dideuterioethane.
- SMILES: [2H]C(Cl)(Cl)C([2H])(Cl)Cl.[\[3\]](#)[\[7\]](#)

- InChI Key: QPFMBZIOSGYJDE-QDNHWIQGSA-N.[3][7]

The molecular structure consists of a two-carbon backbone with two chlorine atoms and one deuterium atom attached to each carbon atom.

Physicochemical Properties

The following table summarizes the key quantitative data for **1,1,2,2-Tetrachloroethane-d2**.

Property	Value
CAS Number	33685-54-0[1][2][3][4][5][6][7]
Molecular Weight	169.86 g/mol [2][3][4][5][6]
Density	1.62 g/mL at 25 °C[2][3]; 1.595 g/cm ³ at 20 °C[8][9]
Boiling Point	145-146 °C at 737 mmHg[2][3]; 146.5 °C[2]; 146 °C[8]
Melting Point	-36 °C[9]; -42.5 °C[8]; -44 °C[2]
Refractive Index	n _{20/D} 1.493[2][3]
Vapor Pressure	6.6 hPa at 20 °C[2][9]
Solubility	Slightly soluble in water (3 g/L)[2][9][10]. Soluble in ether, chloroform, ethanol, tetrachloromethane, methanol, acetone, petroleum spirit, carbon disulfide, dimethyl formamide, and benzene[2][10].
Isotopic Purity	≥99.5 atom % D[3]; Deuteration degree min. 99.5%[1][9]

Experimental Protocols

Application as an NMR Solvent

1,1,2,2-Tetrachloroethane-d2 is primarily employed as a solvent in NMR spectroscopy for the characterization of organic structures.[8] Its high boiling point makes it suitable for high-

temperature NMR experiments, for instance, in the analysis of polymers.[\[11\]](#)

Methodology for NMR Sample Preparation:

- **Analyte Preparation:** Ensure the analyte to be studied is dry and free of residual solvents.
- **Solvent Selection:** Choose **1,1,2,2-Tetrachloroethane-d2** for its appropriate chemical shift range and temperature stability for the desired experiment.
- **Dissolution:** Dissolve a precisely weighed amount of the analyte in a known volume of **1,1,2,2-Tetrachloroethane-d2** (typically 0.5-0.7 mL for a standard 5 mm NMR tube).
- **Homogenization:** Ensure complete dissolution by gentle vortexing or sonication.
- **Transfer:** Transfer the solution to an NMR tube.
- **Analysis:** Acquire the NMR spectrum. The absence of proton signals from the solvent allows for a clear and unobstructed view of the analyte's proton signals.[\[12\]](#)

Synthesis Overview

While detailed protocols for the deuteration of 1,1,2,2-tetrachloroethane are proprietary to manufacturers, the synthesis of the non-deuterated precursor is well-established. The general principle for producing the deuterated form involves the substitution of hydrogen atoms with deuterium.[\[12\]](#)

General Synthesis of 1,1,2,2-Tetrachloroethane (Non-Deuterated):

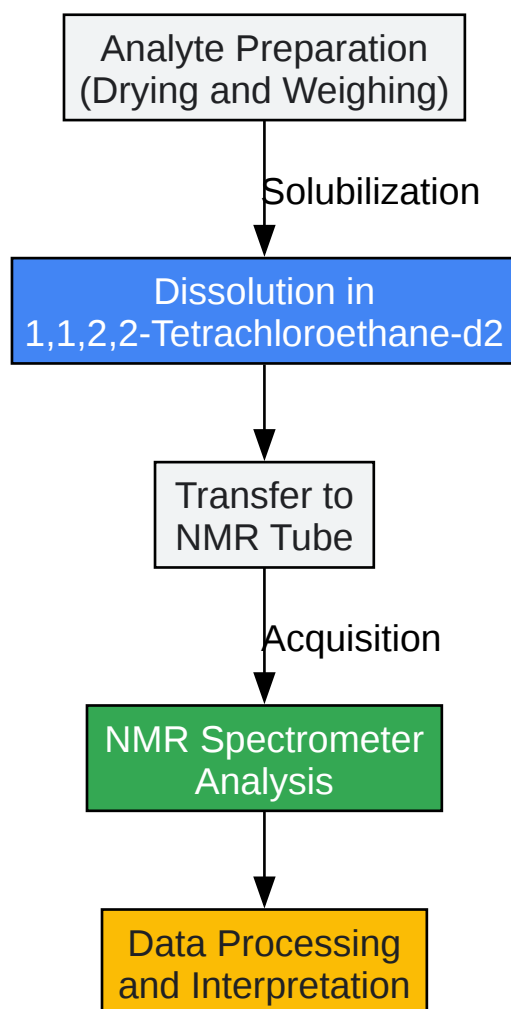
- **From Ethylene:** The catalytic addition of chlorine to ethylene is a common method that yields high-purity 1,1,2,2-tetrachloroethane.[\[13\]](#)
- **From Acetylene:** The reaction of acetylene with chlorine in the presence of a catalyst such as ferric chloride, using 1,1,2,2-tetrachloroethane as the solvent, can produce the target compound with high yield.[\[14\]](#)

The subsequent deuteration process would involve an isotopic exchange reaction to replace the protons with deuterons.

Visualizations

Logical Workflow for NMR Analysis

The following diagram illustrates the typical workflow for using **1,1,2,2-Tetrachloroethane-d2** in an NMR experiment.

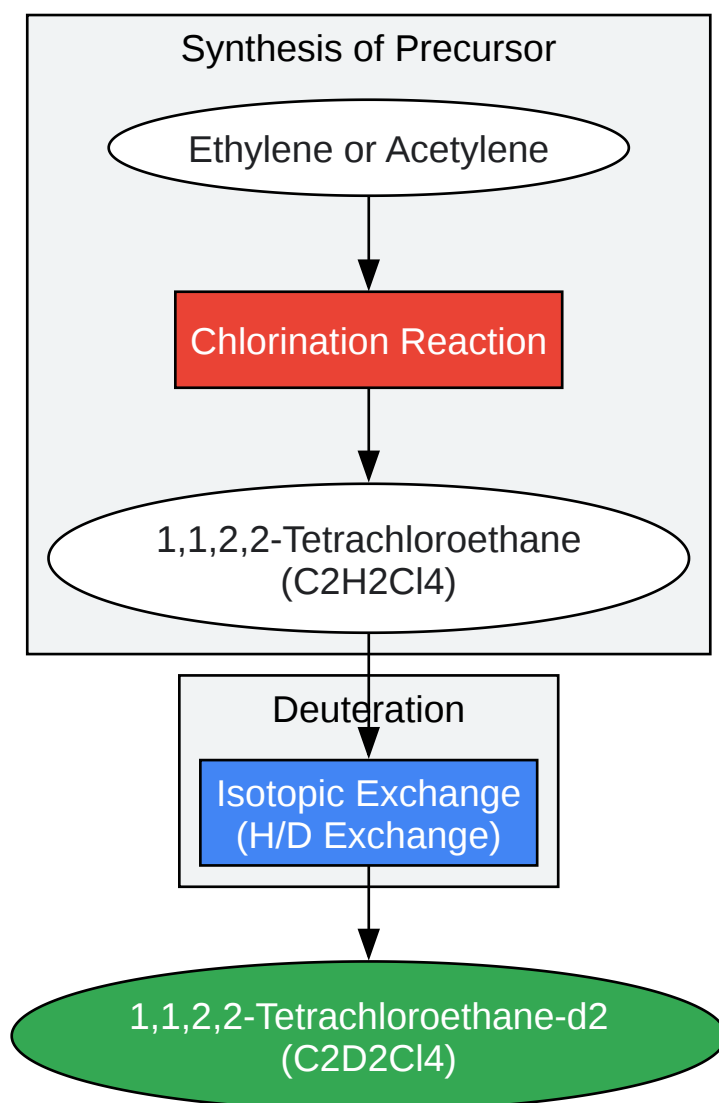


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Caption: Workflow for NMR analysis using **1,1,2,2-Tetrachloroethane-d2**.

Conceptual Synthesis Pathway

This diagram outlines the conceptual steps for the synthesis of **1,1,2,2-Tetrachloroethane-d2**.



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Caption: Conceptual pathway for the synthesis of **1,1,2,2-Tetrachloroethane-d2**.

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